

An In-depth Technical Guide to Anhydrous and Hydrated Scandium Chloride

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: Scandium chloride

CAS No.: 17775-46-1

Cat. No.: B1249158

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive comparison of anhydrous and hydrated **scandium chloride**, offering insights into their distinct chemical and physical properties, synthesis methodologies, and applications. This document is intended to serve as a valuable resource for professionals in research, science, and drug development who utilize or are exploring the use of scandium compounds.

Core Chemical and Physical Properties

Anhydrous and hydrated **scandium chloride**, while chemically related, exhibit significant differences in their physical properties, primarily due to the presence of water molecules in the hydrated form's crystal lattice. These differences are critical for determining their suitability for various applications.

Property	Anhydrous Scandium Chloride (ScCl ₃)	Hydrated Scandium Chloride (ScCl ₃ ·6H ₂ O)
Molecular Formula	ScCl ₃	ScCl ₃ ·6H ₂ O
Molecular Weight	151.31 g/mol [1]	259.41 g/mol [2]
Appearance	White, crystalline solid/powder[1][3]	White crystalline solid[2]
Melting Point	960 °C[1][4][5]	63-66 °C[2]
Density	2.39 g/cm ³ [1][4][5]	Not consistently reported
Solubility	Highly soluble in water[3][4]	Highly soluble in water[2][6]
Hygroscopicity	Highly hygroscopic[1][3]	Deliquescent[4][6][7]

Structural Differences

The coordination environment of the scandium ion differs significantly between the anhydrous and hydrated forms, influencing their reactivity and properties.

Anhydrous Scandium Chloride (ScCl₃): In its solid state, anhydrous **scandium chloride** adopts a layered BiI₃-type crystal structure.[4][8] This structure features octahedrally coordinated scandium centers.[4][8]

Hydrated Scandium Chloride (ScCl₃·6H₂O): The crystal structure of the hexahydrate is more complex than a simple coordination of six water molecules. X-ray crystallography has revealed its structure to be trans-[ScCl₂(H₂O)₄]Cl·2H₂O.[2][4] In this arrangement, the scandium(III) ion is octahedrally coordinated to four water molecules and two chloride ions. The remaining chloride ion and two water molecules are incorporated into the crystal lattice but are not directly bonded to the scandium ion.[2] Other hydrated forms, such as the heptahydrate, have also been identified.[2][9]

Coordination sphere of Scandium in ScCl₃·6H₂O.

Synthesis and Interconversion

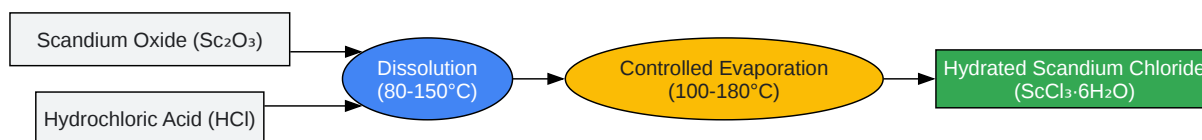
The synthesis routes for anhydrous and hydrated **scandium chloride** are distinct, with the preparation of the anhydrous form presenting significant challenges.

Synthesis of Hydrated Scandium Chloride

Hydrated **scandium chloride** is typically prepared by dissolving scandium oxide in concentrated hydrochloric acid.[2] The resulting solution is then subjected to controlled evaporation and crystallization.[2]

Experimental Protocol: Synthesis of Hydrated **Scandium Chloride**

- **Dissolution:** Dissolve high-purity scandium oxide (Sc_2O_3) in 30-38% hydrochloric acid. The reaction is often heated to between 80°C and 150°C to facilitate dissolution.[2]
- **Evaporation:** The resulting **scandium chloride** solution is heated to a temperature between 100°C and 180°C to evaporate excess water.[2]
- **Crystallization:** Evaporation is carefully controlled to avoid complete dryness, yielding a paste-like form of the hydrated **scandium chloride**. This is crucial to prevent hydrolysis and the formation of scandium oxychloride.[2]



[Click to download full resolution via product page](#)

Synthesis of Hydrated **Scandium Chloride**.

Synthesis of Anhydrous Scandium Chloride

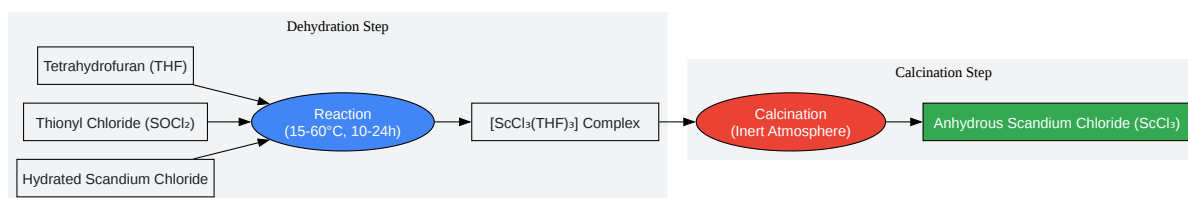
The preparation of anhydrous **scandium chloride** is challenging due to the tendency of the hydrated form to undergo hydrolysis at elevated temperatures, forming scandium oxychloride (ScOCl).[2] Direct heating of the hexahydrate is therefore not a viable method.[2]

Experimental Protocol: Dehydration of Hydrated **Scandium Chloride** using Thionyl Chloride

A common and effective method for preparing anhydrous **scandium chloride** involves the use of a dehydrating agent like thionyl chloride (SOCl_2) in an organic solvent.[2]

- **Slurry Formation:** Slurry hydrated **scandium chloride** in an organic solvent such as tetrahydrofuran (THF).[2]
- **Dehydrating Agent Addition:** Add thionyl chloride to the slurry. The thionyl chloride reacts with the water of hydration to form volatile byproducts (SO_2 and HCl).[10]
- **Complex Formation:** The water ligands are replaced by chloride ions, and the solvent molecules coordinate to the scandium center, forming a complex such as $[\text{ScCl}_3(\text{THF})_3]$. [2]
- **Isolation and Calcination:** The solvated anhydrous **scandium chloride** complex is isolated. Subsequent heating of this complex under a non-reactive gas atmosphere removes the organic ligand, yielding pure anhydrous **scandium chloride**. [10]

The reaction with thionyl chloride is typically carried out at temperatures between 15°C and 60°C for 10 to 24 hours.[10]

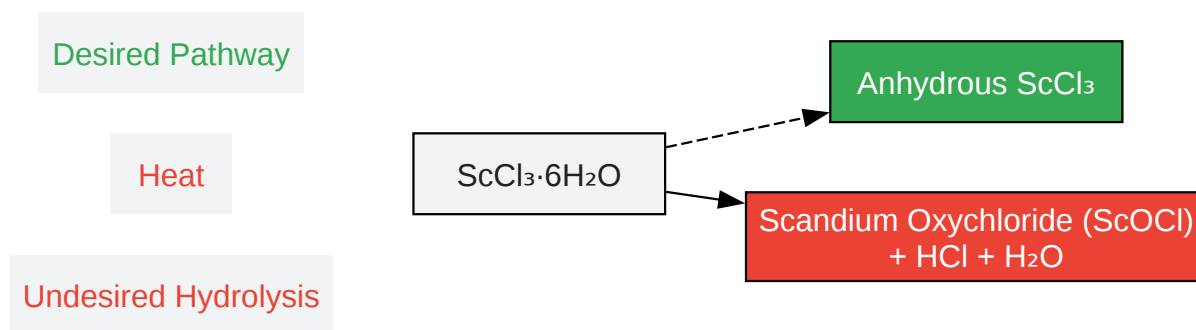


[Click to download full resolution via product page](#)

Synthesis of Anhydrous **Scandium Chloride**.

The Challenge of Hydrolysis

Direct thermal dehydration of hydrated **scandium chloride** is problematic due to the formation of scandium oxychloride. This hydrolysis reaction is a significant consideration in the handling and synthesis of anhydrous **scandium chloride**.



[Click to download full resolution via product page](#)

Thermal Decomposition Pathways of Hydrated **Scandium Chloride**.

Reactivity and Applications

The presence of coordinated water molecules in hydrated **scandium chloride** makes it a convenient starting material in aqueous solutions, while the anhydrous form is essential for applications requiring water-free conditions.

Feature	Anhydrous Scandium Chloride (ScCl ₃)	Hydrated Scandium Chloride (ScCl ₃ ·6H ₂ O)
Primary Role	Precursor for water-sensitive reactions	Aqueous solution chemistry, general precursor
Key Applications	- Production of high-purity metallic scandium via electrolysis[2][3]- Synthesis of organoscandium compounds[4]- Creation of aluminum-scandium alloys[11]- Dopant in advanced ceramics[11]- Component in metal halide lamps, optical fibers, and lasers[1][6][7]	- Lewis acid catalyst in organic reactions (e.g., Friedel-Crafts, Diels-Alder)[2][12]- Precursor for the synthesis of other scandium compounds[2][12]- Used in the preparation of scandium-containing phosphors and luminescent materials[12]- Investigated for potential in medical imaging and radiopharmaceuticals[12]
Reactivity	Strong Lewis acid; reacts readily with water	Acts as a Lewis acid in solution; water ligands can be displaced[2]

Conclusion

Anhydrous and hydrated **scandium chloride** are fundamentally different materials with distinct properties, synthesis methods, and applications. The hydrated form, readily prepared from scandium oxide, is a versatile precursor for a variety of scandium compounds and serves as a Lewis acid catalyst in aqueous systems. In contrast, the anhydrous form, which requires specialized synthetic routes to avoid hydrolysis, is crucial for high-temperature processes like the production of scandium metal and for water-sensitive organometallic synthesis. A thorough understanding of these differences is paramount for researchers and professionals to effectively select and utilize the appropriate form of **scandium chloride** for their specific needs.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- [1. CH2615 Anhydrous Scandium\(III\) Chloride Powder | Scandium \[scandium.org\]](#)
- [2. Scandium chloride hexahydrate | 20662-14-0 | Benchchem \[benchchem.com\]](#)
- [3. Scandium\(III\)_chloride \[chemeurope.com\]](#)
- [4. Scandium chloride - Wikipedia \[en.wikipedia.org\]](#)
- [5. 10361-84-9 CAS MSDS \(SCANDIUM CHLORIDE\) Melting Point Boiling Point Density CAS Chemical Properties \[chemicalbook.com\]](#)
- [6. CL1020 Scandium\(III\) Chloride Hexahydrate | Scandium \[scandium.org\]](#)
- [7. Scandium Chloride \(ScCl₃·xH₂O\) \(CAS No. 20662-14-0\) Supplier | Stanford Materials Corporation \[stanfordmaterials.com\]](#)
- [8. scispace.com \[scispace.com\]](#)
- [9. researchgate.net \[researchgate.net\]](#)
- [10. CN114920278B - Anhydrous scandium trichloride, and preparation method and application thereof - Google Patents \[patents.google.com\]](#)
- [11. chemimpex.com \[chemimpex.com\]](#)
- [12. ProChem, Inc. Scandium \(III\) Chloride Hydrate - High-Purity Compound for Alloys & Optical Applications \[prochemonline.com\]](#)
- [To cite this document: BenchChem. \[An In-depth Technical Guide to Anhydrous and Hydrated Scandium Chloride\]. BenchChem, \[2026\]. \[Online PDF\]. Available at: \[https://www.benchchem.com/product/b1249158/docs#an-in-depth-technical-guide-to-anhydrous-and-hydrated-scandium-chloride\]](#)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)